

Advanced Fabrication and Functionalization of TiO₂ Nanofibers via Electrospinning

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Compound of Interest

Compound Name: Titanium dioxide

CAS No.: 864179-42-0

Cat. No.: B10784643

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Introduction: The Ceramic Nanofiber Advantage

Titanium Dioxide (TiO₂) nanofibers represent a critical class of one-dimensional (1D) nanostructures. Unlike nanoparticles, nanofibers offer a high aspect ratio and a continuous electron transport pathway, making them superior for photocatalysis, dye-sensitized solar cells (DSSCs), and increasingly, targeted drug delivery scaffolds.

For the drug development professional, TiO₂ nanofibers offer a unique proposition: they are biologically inert, chemically stable, and their surface hydroxyl groups allow for facile functionalization with therapeutic agents. However, fabricating high-quality, bead-free ceramic fibers requires mastering the transition from a polymer-sol solution to a crystalline ceramic—a process fraught with stability variables.

This guide provides a robust, self-validating protocol for synthesizing TiO₂ nanofibers using the Sol-Gel Electrospinning method, specifically tailored for reproducibility in research environments.

Precursor Chemistry: The Sol-Gel System

The success of electrospinning TiO₂ lies entirely in the "ink" chemistry. We utilize a Sol-Gel approach where a sacrificial polymer (Polyvinylpyrrolidone - PVP) acts as the carrier for the titanium precursor (Titanium Tetraisopropoxide - TTIP).

The Mechanism

Direct electrospinning of TTIP is impossible due to its low viscosity and rapid hydrolysis. PVP provides the viscoelasticity required for chain entanglement (fiber formation), while Acetic Acid acts as a chelating agent to retard the hydrolysis of TTIP, preventing premature precipitation.

Reagents & Materials^{[1][2][3][4][5][6]}

- Titanium Source: Titanium(IV) isopropoxide (TTIP) (97%+)
- Carrier Polymer: Polyvinylpyrrolidone (PVP) (Mw ~1,300,000 g/mol).^{[1][2]} Note: Low Mw PVP will result in beads, not fibers.
- Solvent: Absolute Ethanol (EtOH)
- Stabilizer: Glacial Acetic Acid

Preparation Protocol (The "Two-Pot" Method)

Time required: 4 hours

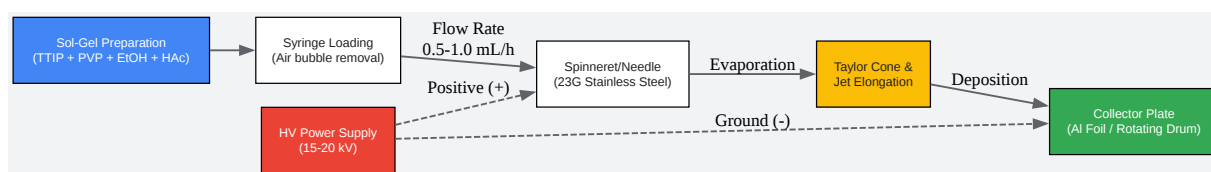
- Solution A (Polymer Carrier): Dissolve 0.6 g of PVP in 8 mL of Ethanol.
 - Technique: Stir magnetically at room temperature for 2 hours until completely transparent. Ensure no air bubbles remain.
- Solution B (Active Precursor): Mix 3 mL of Ethanol with 2 mL of Acetic Acid. Then, dropwise add 1.5 mL of TTIP.
 - Critical Step: Add TTIP slowly under vigorous stirring. The solution should turn light yellow but remain clear. If it turns cloudy/white, hydrolysis has occurred too fast (discard and restart).
- Final Sol-Gel: Add Solution B into Solution A dropwise.

- Aging: Stir the combined mixture for 1 hour. The final viscosity should resemble honey (~300-500 cP).

Electrospinning Workflow & Parameters

Once the sol-gel is prepared, it must be processed immediately to prevent aging effects.

Experimental Setup (DOT Visualization)



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Figure 1: Schematic workflow of the electrospinning setup for TiO₂ nanofiber fabrication.

Optimized Parameter Table

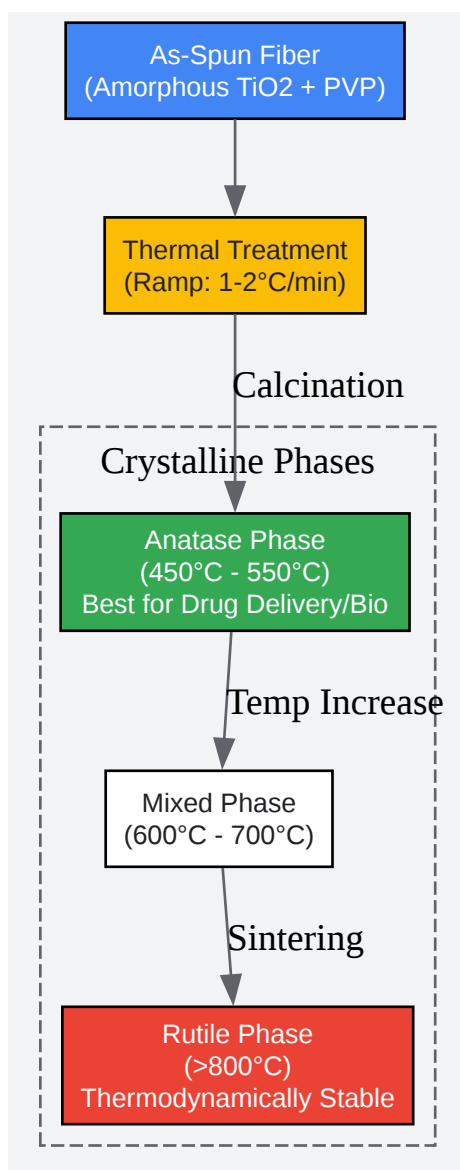
Parameter	Setting	Mechanistic Impact
Applied Voltage	15 - 18 kV	High voltage stretches the jet. Too high (>20kV) causes unstable "whipping" and bead formation.
Flow Rate	0.6 - 0.8 mL/h	Must match the evaporation rate. Too fast = wet fibers; Too slow = needle clogging.
Tip-to-Collector Distance (TCD)	12 - 15 cm	Allows sufficient time for ethanol evaporation before the fiber hits the collector.
Needle Gauge	21G or 23G	Larger bore (21G) prevents clogging but may require higher voltage.
Humidity	< 40% RH	Critical. High humidity triggers rapid TTIP hydrolysis at the needle tip, clogging the spinneret.

Post-Processing: Calcination and Phase Control[4]

The "as-spun" fibers are essentially PVP fibers containing amorphous titania. To achieve the functional ceramic state, thermal treatment is required to:

- Degrade the PVP polymer.
- Crystallize TiO₂ into Anatase (active phase) or Rutile (stable phase).

The Phase Transformation Logic



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Figure 2: Thermal degradation and crystallization pathway of TiO₂ nanofibers.

Calcination Protocol

- Drying: Dry as-spun mats at 60°C for 12 hours (vacuum oven preferred) to remove residual solvents.
- Ramping: Heat at 1°C/min to 500°C. Note: Fast ramping causes fiber breakage due to rapid gas release from PVP decomposition.
- Dwell: Hold at 500°C for 3 hours to obtain pure Anatase phase.

- Cooling: Natural cooling to room temperature.

Characterization & Troubleshooting

Self-Validating Quality Checks

- SEM (Scanning Electron Microscopy): Look for smooth, continuous fibers.[3] Average diameter should be 100-300 nm (post-calcination).
- XRD (X-Ray Diffraction):
 - Anatase peaks: $2\theta = 25.3^\circ$ (101), 37.8° (004).
 - Rutile peaks: $2\theta = 27.4^\circ$ (110).
- TGA (Thermogravimetric Analysis): Confirm complete removal of PVP (usually occurs by 450°C).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Beaded Fibers	Viscosity too low (Low PVP conc.)	Increase PVP concentration to 8-10 wt%.
Needle Clogging	Hydrolysis at tip (High Humidity)	Dehumidify room (<40% RH) or increase Acetic Acid ratio.
Flat/Ribbon Fibers	Incomplete drying (Wet fibers)	Increase Tip-to-Collector distance (>15 cm) or lower flow rate.
Fiber Breakage	Heating rate too fast	Reduce calcination ramp rate to $1^\circ\text{C}/\text{min}$.

Application: Drug Delivery Context

For drug development professionals, the Anatase phase calcined at 500°C is the target material due to its higher surface area and surface hydroxyl density compared to Rutile.

Loading Strategy:

- Physical Adsorption: Incubate calcined nanofibers in a drug solution (e.g., Doxorubicin or Antibiotics). The mesoporous structure (generated by PVP removal) allows for high loading capacity.
- Surface Functionalization: The surface -OH groups on TiO₂ can be silanized (e.g., APTES) to covalently link drugs, allowing for pH-responsive release profiles in tumor microenvironments.

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